

# Commercial Suppliers of Mycophenolate Mofetil-d4: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mycophenolate Mofetil-d4*

Cat. No.: *B1140131*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers of the **Mycophenolate Mofetil-d4** reference standard. **Mycophenolate Mofetil-d4** is a deuterated analog of Mycophenolate Mofetil (MMF), an immunosuppressant drug critical in preventing organ transplant rejection. Its deuterated form serves as an ideal internal standard for bioanalytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) assays, ensuring accurate quantification of MMF and its active metabolite, mycophenolic acid (MPA), in biological matrices.

## Overview of Commercial Suppliers

Several reputable suppliers offer **Mycophenolate Mofetil-d4** for research and drug development purposes. These companies provide the reference standard with accompanying documentation, such as a Certificate of Analysis (CoA), which details the material's quality and purity. The primary suppliers identified are LGC Standards (distributing for Toronto Research Chemicals - TRC), Simson Pharma, and TLC Pharmaceutical Standards.

## Data Presentation: Comparative Analysis of Mycophenolate Mofetil-d4

The following table summarizes the available quantitative data for the **Mycophenolate Mofetil-d4** reference standard from leading commercial suppliers. It is important to note that specific

values for purity and isotopic enrichment are lot-dependent and are definitively stated on the Certificate of Analysis provided with the product upon purchase.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Isotopic Enrichment
LGC Standards (TRC)	TRC-M831452	1132748-21-0	C <sub>23</sub> H <sub>27</sub> D <sub>4</sub> N O <sub>7</sub>	437.52	Typically >98% (Lot-specific on CoA)	Information available on CoA
Simson Pharma	M070023	N/A	C <sub>23</sub> H <sub>27</sub> D <sub>4</sub> N O <sub>7</sub>	437.52	Information available on CoA	Information available on CoA
TLC Pharmaceutical Standards	M-324002	1132748-21-0	C <sub>23</sub> H <sub>27</sub> D <sub>4</sub> N O <sub>7</sub>	437.53	Information available on CoA	Information available on CoA

Note: While a specific purity value was not found for **Mycophenolate Mofetil-d4** in the publicly available data, related stable isotope-labeled standards from these suppliers typically have a chemical purity of >98%. The exact purity and isotopic enrichment are detailed on the lot-specific Certificate of Analysis.

## Experimental Protocols: Quantification of Mycophenolate Mofetil and Mycophenolic Acid using Mycophenolate Mofetil-d4 Internal Standard

The following is a representative experimental protocol for the simultaneous determination of Mycophenolate Mofetil and Mycophenolic Acid in human plasma by LC-MS/MS, utilizing **Mycophenolate Mofetil-d4** as an internal standard (IS). This protocol is based on methodologies described in the scientific literature.[\[1\]](#)[\[2\]](#)

### 1. Preparation of Stock and Working Solutions:

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Mycophenolate Mofetil, Mycophenolic Acid, and **Mycophenolate Mofetil-d4** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Mycophenolate Mofetil and Mycophenolic Acid stock solutions in a mixture of methanol and water (50:50, v/v) to create calibration curve standards.
- Internal Standard Working Solution: Dilute the **Mycophenolate Mofetil-d4** stock solution with the same diluent to achieve a suitable concentration for spiking into plasma samples.

## 2. Sample Preparation (Solid Phase Extraction - SPE):

- To 50 µL of human plasma, add the internal standard working solution.
- Vortex mix the samples.
- Load the samples onto a pre-conditioned C18 SPE cartridge.
- Wash the cartridge with 100 mM ammonium acetate buffer followed by water.
- Elute the analytes and the internal standard from the cartridge with methanol or a suitable organic solvent mixture.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

## 3. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
  - Column: C18 analytical column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: An isocratic or gradient mixture of acetonitrile and 0.1% formic acid in water. A typical isocratic mobile phase could be acetonitrile:0.1% formic acid (80:20, v/v).  
[\[1\]](#)
  - Flow Rate: 1.0 mL/min.

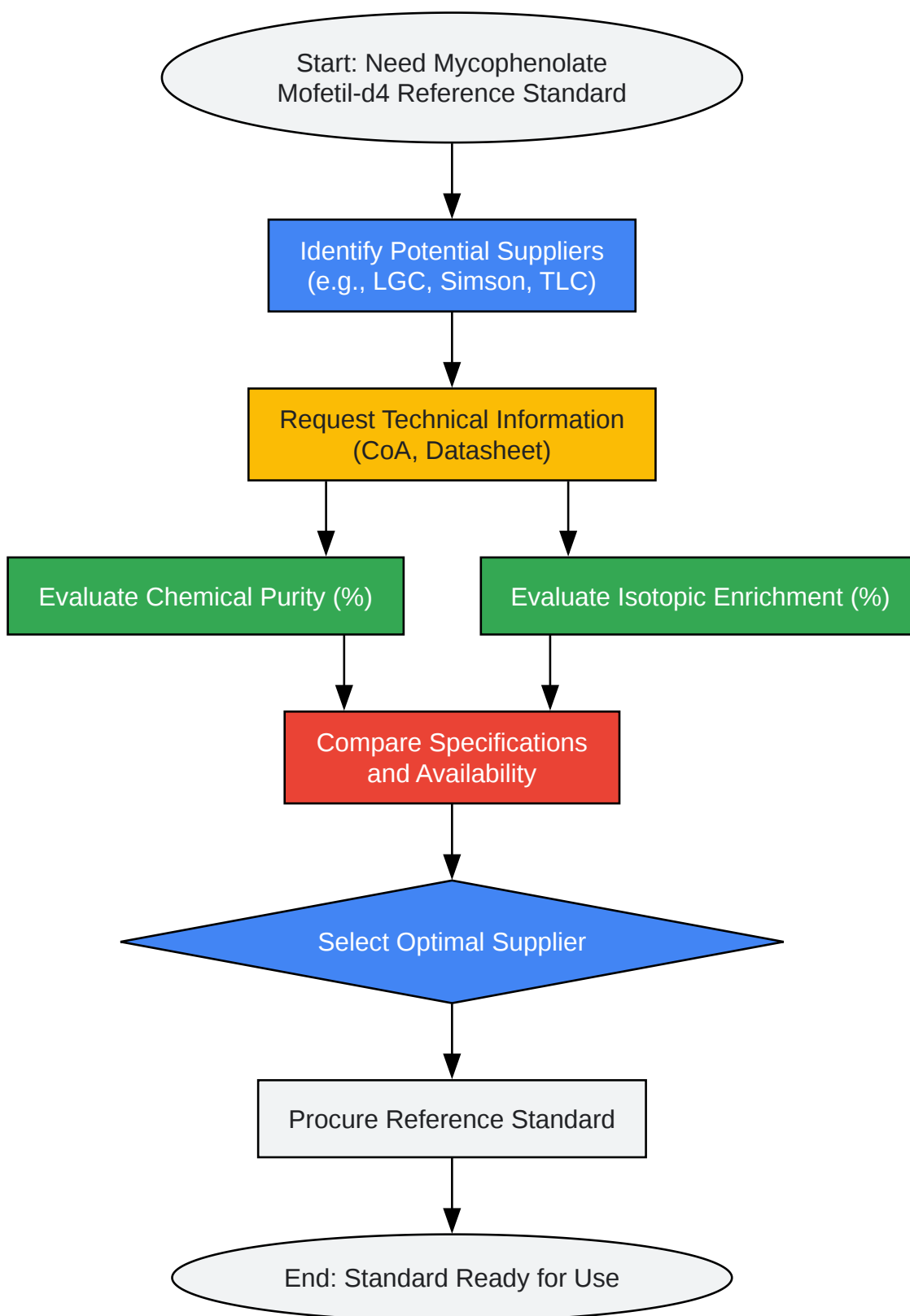
- Injection Volume: 10  $\mu$ L.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Mycophenolate Mofetil:  $m/z$  434.2  $\rightarrow$  114.1
    - Mycophenolic Acid:  $m/z$  321.2  $\rightarrow$  207.2
    - **Mycophenolate Mofetil-d4 (IS):  $m/z$  438.2  $\rightarrow$  118.2**[\[1\]](#)

#### 4. Data Analysis:

- Quantify the concentration of Mycophenolate Mofetil and Mycophenolic Acid in the plasma samples by calculating the peak area ratio of the analyte to the internal standard and comparing it against the calibration curve.

## Visualizations

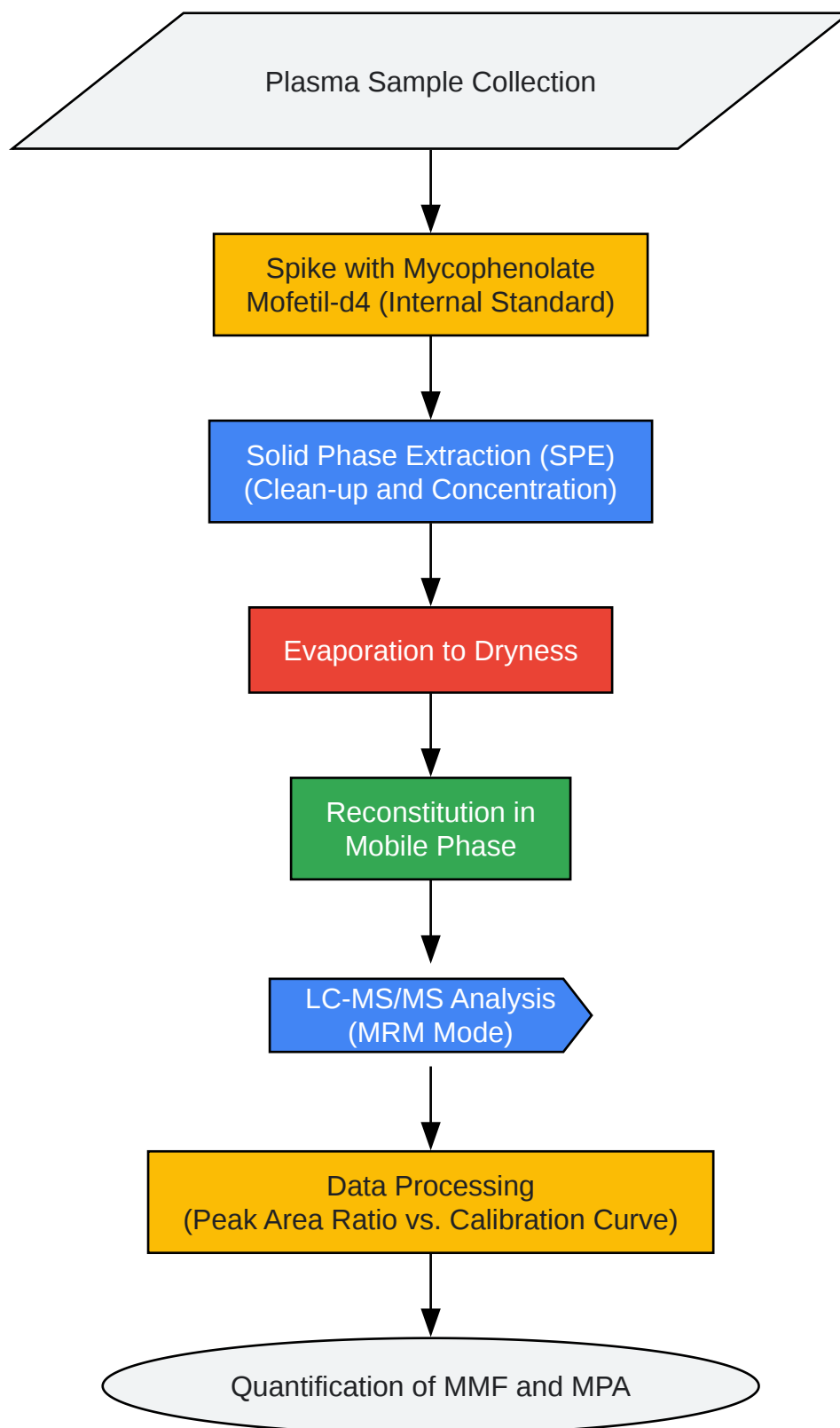
Logical Workflow for Supplier Selection



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a commercial supplier of **Mycophenolate Mofetil-d4**.

## Experimental Workflow for Sample Analysis

[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for quantifying MMF and MPA using a deuterated internal standard.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [jyoungpharm.org](http://jyoungpharm.org) [jyoungpharm.org]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Commercial Suppliers of Mycophenolate Mofetil-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140131#commercial-suppliers-of-mycophenolate-mofetil-d4-reference-standard]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)